

An In-depth Technical Guide to 4-Isobutylphenol: IUPAC Nomenclature and Structure Elucidation

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Compound of Interest

Compound Name: **4-Isobutylphenol**

Cat. No.: **B1593399**

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This guide provides a comprehensive technical overview of **4-isobutylphenol**, a significant chemical intermediate in various industries. Tailored for researchers, scientists, and professionals in drug development, this document delves into the precise identification of this compound through its IUPAC name and detailed structural elucidation using modern spectroscopic techniques. We will explore the causality behind experimental choices and provide self-validating protocols to ensure scientific integrity.

Nomenclature and Structural Fundamentals

1.1 IUPAC Name and Synonyms

The systematic name for **4-isobutylphenol**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is 4-(2-methylpropyl)phenol^{[1][2][3][4][5]}. This name precisely describes the molecular structure: a phenol ring substituted at the fourth carbon (para position) with a 2-methylpropyl group, commonly known as an isobutyl group.

In literature and commercial contexts, it is frequently referred to by several synonyms, including:

- p-Isobutylphenol^{[1][3][5]}
- Phenol, 4-(2-methylpropyl)-^{[1][3][5]}

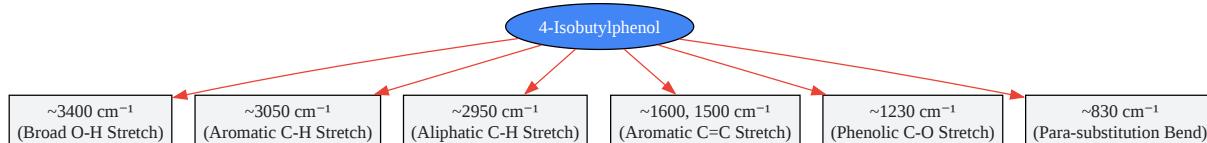
- 4-Isobutyl-phenol[1]

1.2 Chemical Structure and Key Identifiers

The structural representation and key chemical identifiers for **4-isobutylphenol** are summarized in the table below, providing a foundational reference for its molecular identity.

Identifier	Value
Molecular Formula	C ₁₀ H ₁₄ O[1][2][3][5]
Molecular Weight	150.22 g/mol [1]
CAS Number	4167-74-2[1][3][5]
SMILES	CC(C)Cc1ccc(O)cc1
InChI	InChI=1S/C10H14O/c1-8(2)7-9-3-5-10(11)6-4-9/h3-6,8,11H,7H2,1-2H3[2][5]
InChIKey	GDEHXPCZWFXRKC-UHFFFAOYSA-N[2][5]

Below is a visual representation of the chemical structure of 4-(2-methylpropyl)phenol.



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